

Personal protective equipment for handling JPS036

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Compound of Interest

Compound Name: JPS036

Cat. No.: B12398930

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Essential Safety and Handling Guide for JPS036

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal instructions for the handling of **JPS036**. Adherence to these guidelines is critical for ensuring a safe laboratory environment and maintaining the integrity of your research.

JPS036 is a benzamide-based proteolysis targeting chimera (PROTAC) that functions as a potent degrader of Class I histone deacetylases (HDACs), with specific activity against HDAC1, HDAC2, and HDAC3.^{[1][2][3]} It operates by linking the target HDAC protein to the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, which tags the HDAC for degradation by the cellular proteasome.^{[2][4][5]} While the Safety Data Sheet (SDS) for **JPS036** states that it is not classified as a hazardous substance or mixture, it is imperative to handle this research chemical with a high degree of caution, as is standard for compounds with limited long-term toxicological data.

Quantitative Data Summary

For quick reference, the key quantitative and identifying information for **JPS036** is summarized in the table below.

Property	Value
CAS Number	2669785-85-5
Molecular Formula	C ₅₁ H ₆₆ FN ₇ O ₇ S
Molecular Weight	940.19 g/mol
Purity	≥98% (HPLC)
Solubility	Soluble to 20 mM in DMSO with gentle warming
Storage	Store at -20°C

Personal Protective Equipment (PPE)

While **JPS036** is not classified as hazardous, the following personal protective equipment is mandatory to prevent contact and inhalation.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves.	Provides an extra layer of protection against potential skin contact.
Eye Protection	Safety glasses with side shields or a face shield.	Protects eyes from splashes or aerosols.
Body Protection	A disposable, low-permeability laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher respirator.	Recommended when handling the powdered form to avoid inhalation of airborne particles.

Experimental Protocols and Handling

Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.

- Store the compound at -20°C in a tightly sealed container.

Preparation of Stock Solutions:

- Before opening the vial, gently tap it to ensure all powder is at the bottom.
- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood.
- To prepare a stock solution, slowly add the desired volume of DMSO to the vial using a calibrated micropipette.
- If necessary, gently warm the solution to aid in dissolution.

General Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Ensure adequate ventilation in the work area.
- An eyewash station and safety shower must be readily accessible.

Disposal Plan

All waste materials contaminated with **JPS036** must be treated as chemical waste.

- Solid Waste: Used gloves, gowns, and any other contaminated disposable materials should be placed in a designated, sealed container for chemical waste.
- Liquid Waste: Unused solutions of **JPS036** should be collected in a clearly labeled, sealed container for chemical waste. Do not dispose of down the drain.
- Sharps: Any sharps, such as needles or pipette tips used to handle **JPS036** solutions, should be disposed of in a designated sharps container for chemical waste.

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

Emergency Procedures

In Case of Accidental Exposure:

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

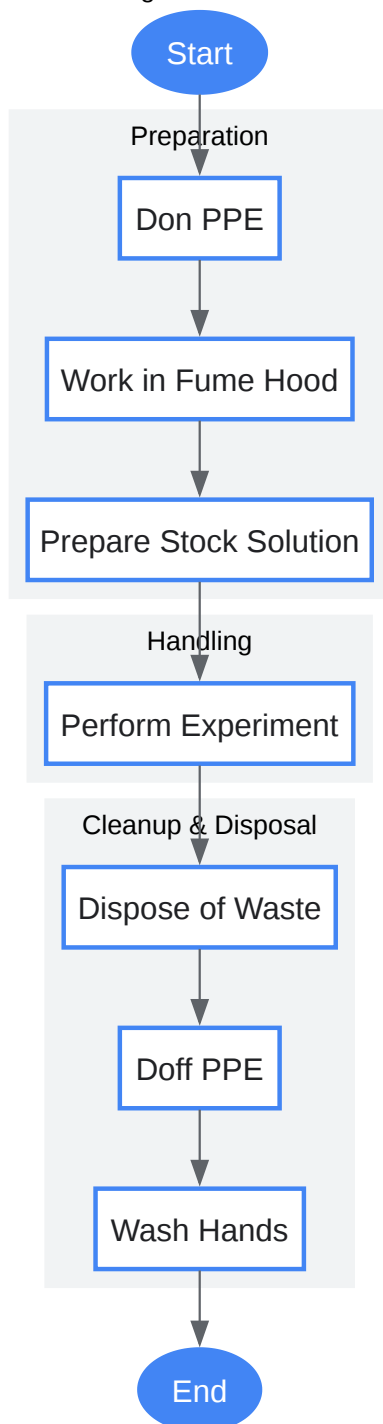
In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for chemical waste disposal.
- Clean the spill area with a suitable decontaminating solution.

Visual Guides

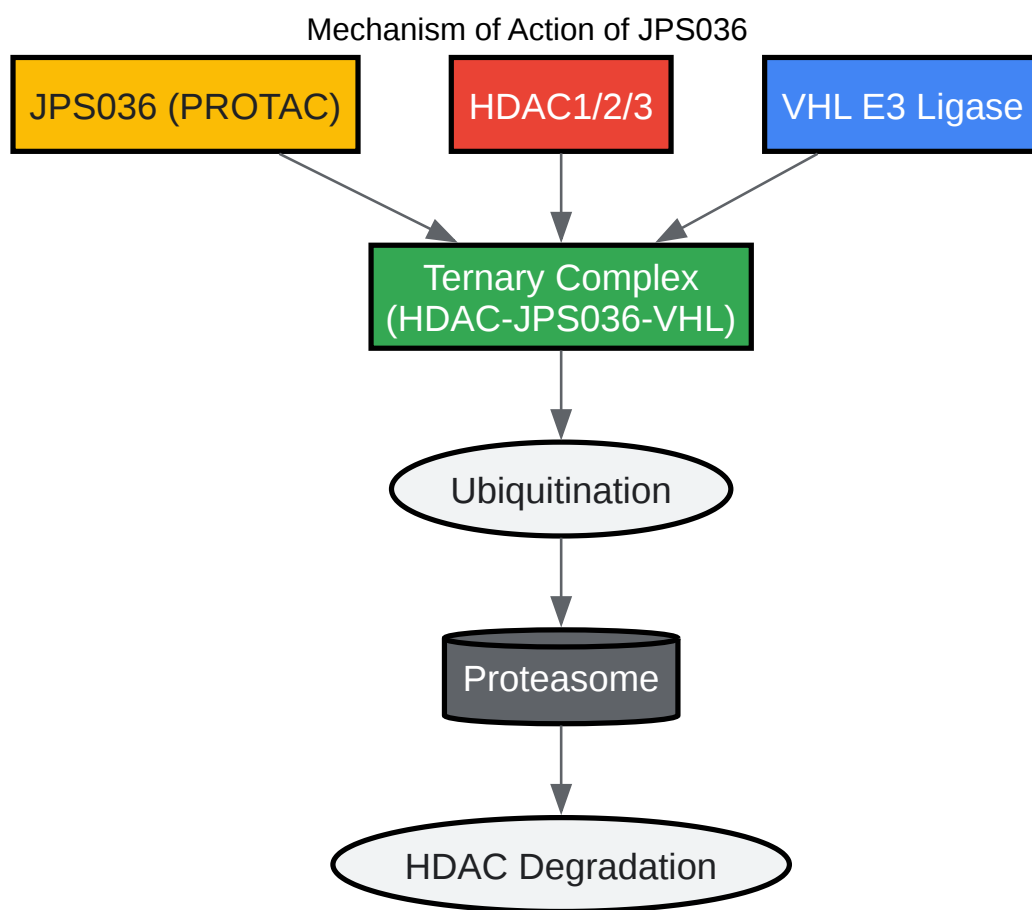
The following diagrams illustrate the safe handling workflow for **JPS036** and its mechanism of action.

Safe Handling Workflow for JPS036



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Caption: A workflow diagram illustrating the key steps for the safe handling of **JPS036**.



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Caption: A diagram illustrating the PROTAC-mediated degradation of HDAC proteins by **JPS036**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. JPS036 Supplier | CAS 2669785-85-5 | Tocris Bioscience [tocris.com]
- 3. Optimization of Class I Histone Deacetylase PROTACs Reveals that HDAC1/2 Degradation is Critical to Induce Apoptosis and Cell Arrest in Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. JPS036 (CAS 2669785-85-5): R&D Systems [rndsystems.com]
- 5. PROTACs— a game-changing technology - PMC [pmc.ncbi.nlm.nih.gov]
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